

Proper Disposal of Isopropyl Methacrylate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Isopropyl methacrylate*

Cat. No.: *B1583036*

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **isopropyl methacrylate**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed for researchers, scientists, and drug development professionals who handle this chemical.

Isopropyl methacrylate is a flammable and toxic liquid that requires careful handling and disposal.^[1] Improper disposal can lead to safety hazards and environmental contamination. Adherence to the following step-by-step procedures is critical.

Immediate Safety and Spill Response

In the event of a spill, immediate and appropriate action is necessary to mitigate risks.

For small spills:

- Isolate the area: Immediately isolate the spill or leak area for at least 50 meters (150 feet) in all directions.^[2]
- Use absorbent material: Use absorbent paper to pick up all liquid spill material.^[2]
- Package contaminated materials: Seal contaminated clothing and absorbent paper in a vapor-tight plastic bag for eventual disposal.^[2]
- Decontaminate surfaces: Solvent wash all contaminated surfaces with alcohol, followed by a strong soap and water solution.^[2]

- Await verification: Do not re-enter the contaminated area until a safety officer or other responsible person has verified that the area has been properly cleaned.[2]

For large spills:

- Consider an initial downwind evacuation for at least 300 meters (1000 feet).[2]

Personal Protective Equipment (PPE)

When handling **isopropyl methacrylate**, especially during disposal procedures, it is imperative to use appropriate personal protective equipment. This includes:

- Respirator: A NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge is recommended.[1][2]
- Gloves: It is recommended to use two different types of gloves for the best protection.[1][2] If the chemical makes direct contact with your gloves, or if they are compromised, remove them immediately.[1][2]
- Eye Protection: Chemical safety goggles are essential.
- Protective Clothing: A lab coat or apron should be worn.

Quantitative Data for Isopropyl Methacrylate

The following table summarizes key quantitative data for **isopropyl methacrylate**, which is important for its safe handling and disposal.

Property	Value	Source
Flash Point	70°F (21°C)	[2]
Boiling Point	257°F (125°C)	[2]
Specific Gravity	0.8847 at 68°F (20°C)	[2]
Water Solubility	Insoluble	[2]
EPA Hazardous Waste Code	U162 (for Methyl Methacrylate, likely applicable)	[3][4]

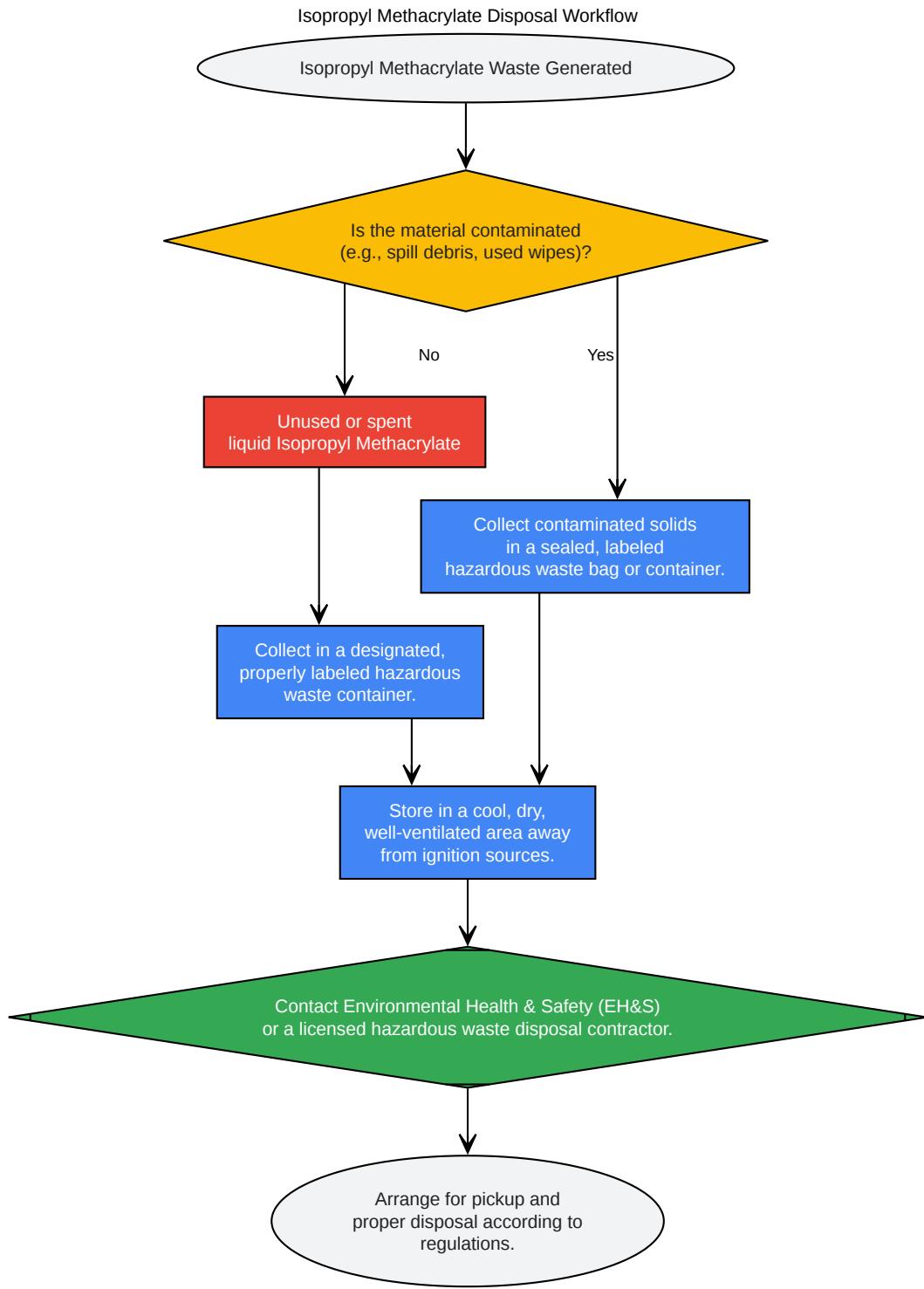
Step-by-Step Disposal Procedure

The disposal of **isopropyl methacrylate** must be handled as hazardous waste. Do not pour it down the drain or dispose of it with regular trash.

- Waste Identification and Classification: **Isopropyl methacrylate** is classified as a flammable liquid and is toxic. Due to its characteristics, it is considered a hazardous waste. While a specific waste code for **isopropyl methacrylate** is not explicitly listed, the code for the closely related compound, methyl methacrylate, is U162, which should be used as guidance. [\[3\]](#)[\[4\]](#)
- Waste Collection and Storage:
 - Collect waste **isopropyl methacrylate** in a designated, properly labeled, and sealed container.
 - The container must be compatible with the chemical.
 - Store the waste container in a cool, dry, and well-ventilated area, away from sources of ignition.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the name "**Isopropyl Methacrylate**," and the associated hazards (Flammable Liquid, Toxic).
- Arrange for Disposal:
 - Contact your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.[\[5\]](#)
 - Follow all institutional and local regulations for hazardous waste disposal.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **isopropyl methacrylate**.

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Caption: Decision workflow for the safe disposal of **isopropyl methacrylate** waste.

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References

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